

Application Note: Performance Evaluation of Nickel-Zinc (Ni-Zn) Batteries

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Compound of Interest

Compound Name: Nickel-ZINC

Cat. No.: B8489154

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Introduction

Nickel-Zinc (Ni-Zn) batteries are a compelling rechargeable battery technology due to their high power density, inherent safety, environmental friendliness, and cost-effectiveness compared to other systems like lithium-ion.[1][2] They utilize a nickel oxyhydroxide (NiOOH) cathode, a zinc (Zn) anode, and an aqueous alkaline electrolyte, typically potassium hydroxide (KOH).[3][4] The overall cell reaction is:



During discharge, zinc is oxidized at the negative electrode, and nickel oxyhydroxide is reduced at the positive electrode.[4] The process is reversed during charging.[4] Despite their advantages, Ni-Zn batteries face challenges, primarily related to the zinc anode, such as dendrite formation and shape change, which can limit cycle life.[1][5] Therefore, rigorous and standardized performance evaluation is crucial for developing improved materials and cell designs.

This document outlines the key electrochemical techniques used to characterize the performance of Ni-Zn batteries.

Key Performance Parameters

Evaluating a Ni-Zn battery involves quantifying several key metrics. These parameters provide a comprehensive understanding of the battery's capabilities and limitations.

- Nominal Voltage: The average voltage of the battery during discharge. For Ni-Zn systems, this is typically around 1.6 V to 1.7 V.[1][6]
- Capacity (Ah or mAh): The total amount of charge a battery can deliver. Specific capacity (mAh/g) refers to the capacity per unit mass of the active electrode material.
- Energy Density (Wh/kg): The amount of energy stored per unit mass. Practical Ni-Zn cells typically offer 70-90 Wh/kg.[5]
- Power Density (W/kg): The ability of the battery to deliver high currents. Ni-Zn chemistry excels at high discharge rates.[4][7]
- Cycle Life: The number of charge-discharge cycles a battery can endure before its capacity fades to a specified percentage of its initial value (commonly 80%).[8] Ni-Zn batteries can achieve several hundred to thousands of cycles depending on the depth of discharge and operating conditions.[1][9]
- Coulombic Efficiency (CE): The ratio of the total charge extracted during discharge to the total charge supplied during the preceding charge.[10] It reflects the efficiency of charge transfer in the electrochemical system.[11]
- Self-Discharge: The rate at which a battery loses its charge when not in use. A typical test involves measuring capacity after a 28-day rest period.[6]

Electrochemical Evaluation Techniques

A suite of electrochemical methods is used to characterize Ni-Zn cells. The most common are Galvanostatic Cycling, Cyclic Voltammetry, and Electrochemical Impedance Spectroscopy.

This is the most fundamental technique for determining capacity, cycle life, and coulombic efficiency. It involves charging and discharging the battery at a constant current (galvanostatic) between predefined voltage limits.

Protocol 1: Galvanostatic Charge-Discharge Cycling

Objective: To determine the specific capacity, coulombic efficiency, energy density, and cycle life of a Ni-Zn cell.

Equipment:

- Multi-channel battery cycler or potentiostat/galvanostat.
- Assembled Ni-Zn cell (e.g., coin cell, pouch cell, or Swagelok-type cell).
- Temperature-controlled chamber (optional but recommended).

Procedure:

- Cell Rest: After assembly, allow the cell to rest for at least 1 hour to ensure electrolyte wetting and stabilization of the open-circuit voltage (OCV).
- Formation Cycles: For a new cell, perform 2-3 initial "formation" cycles at a low C-rate (e.g., C/10). This helps to activate the electrode materials.
- Set Cycling Parameters:
 - Charge Mode: Constant Current (CC) followed by Constant Voltage (CV).
 - CC Charge Current: Set to a specific C-rate (e.g., C/5 or 300 mA for a 1500 mAh cell).
[\[6\]](#)
 - Upper Voltage Limit (Cut-off): Typically 1.9 V.
[\[6\]](#)
[\[12\]](#)
 - CV Charge: Hold at 1.9 V until the current drops to a specific value (e.g., C/20 or 50 mA).
[\[6\]](#)
[\[12\]](#)
 - Rest Period: A 10-20 minute rest between charge and discharge steps is recommended.
 - Discharge Mode: Constant Current (CC).
 - CC Discharge Current: Set to the desired C-rate (e.g., C/5, 1C).
 - Lower Voltage Limit (Cut-off): Typically 1.3 V for moderate rates or 1.2 V for high rates.
[\[6\]](#)
[\[12\]](#)

- **Cycling:** Repeat the charge/discharge sequence for the desired number of cycles (e.g., 100, 500, or until capacity fades to 80% of the initial stable capacity).[8]
- **Data Collection:** Record current, voltage, capacity, and time for each cycle.

Data Analysis:

- **Discharge Capacity (mAh):** Integrate the discharge current over time.
- **Specific Capacity (mAh/g):** Divide the discharge capacity by the mass of the active material in the limiting electrode.
- **Coulombic Efficiency (%):** $(\text{Discharge Capacity} / \text{Charge Capacity}) * 100$.[10]
- **Cycle Life:** Plot discharge capacity vs. cycle number to visualize capacity fade.

CV is a potentiodynamic technique used to investigate the electrochemical reaction mechanisms, redox potentials, and reversibility of the electrode materials.[13] The potential is swept linearly between two vertex potentials, and the resulting current is measured.

Protocol 2: Cyclic Voltammetry

Objective: To identify the oxidation and reduction peaks associated with the Ni and Zn electrode reactions and assess their electrochemical reversibility.

Equipment:

- Potentiostat with CV function.
- Three-electrode setup (recommended for half-cell studies) or a two-electrode full cell. For a three-electrode setup: a Ni or Zn working electrode, a platinum counter electrode, and a reference electrode (e.g., Ag/AgCl or Hg/HgO).
- Assembled Ni-Zn cell.

Procedure:

- **Cell Setup:** Assemble the cell and allow it to rest for 1 hour.

- Set CV Parameters:
 - Scan Rate (mV/s): Start with a slow scan rate (e.g., 5-10 mV/s) to approximate equilibrium conditions.[14]
 - Potential Window (V): Set the window to encompass the expected redox reactions. For a full Ni-Zn cell, a typical range is 1.4 V to 2.0 V.[15] For half-cell studies, the range will differ (e.g., -2.0 V to -0.5 V for a Zn electrode vs. a reference).[16][17]
- Run Scan: Perform 3-5 consecutive scans to ensure the voltammogram is stable.
- Vary Scan Rate: Repeat the experiment at different scan rates (e.g., 20, 50, 100 mV/s) to study the kinetics of the reactions.[18]

Data Analysis:

- Peak Potentials: The potentials at which the anodic (oxidation) and cathodic (reduction) peaks occur correspond to the redox reactions of the active materials.
- Peak Separation (ΔE_p): The difference between the anodic and cathodic peak potentials provides an indication of the reaction's electrochemical reversibility.
- Peak Current: The magnitude of the peak current is related to the concentration of the active species and the scan rate. The relationship between peak current and the square root of the scan rate can indicate whether the reaction is diffusion-controlled.[18]

EIS is a non-destructive technique that provides insights into the internal resistance, charge-transfer kinetics, and mass transport properties of the battery.[19][20] It involves applying a small AC sinusoidal voltage or current signal over a wide range of frequencies and measuring the impedance response.[21]

Protocol 3: Electrochemical Impedance Spectroscopy

Objective: To characterize the different resistive and capacitive elements within the Ni-Zn cell, such as electrolyte resistance, charge-transfer resistance, and diffusion limitations.

Equipment:

- Potentiostat with a frequency response analyzer (FRA) for EIS.
- Assembled Ni-Zn cell.

Procedure:

- Cell State: Perform EIS at a specific state of charge (SOC), typically 100% or 50%, after a rest period to allow the cell to reach equilibrium.
- Set EIS Parameters:
 - Frequency Range: A wide range is typically used, from high frequencies (e.g., 100 kHz) to low frequencies (e.g., 0.1 Hz or 0.01 Hz).[\[20\]](#)
 - AC Amplitude: A small perturbation is used to maintain linearity (e.g., 5-10 mV).
 - DC Potential: Set to the cell's open-circuit voltage at the desired SOC.
- Run Scan: Execute the frequency sweep.
- Data Collection: The output is typically a Nyquist plot (plotting the negative imaginary impedance vs. the real impedance) or Bode plots.

Data Analysis:

- Nyquist Plot Interpretation:
 - High-Frequency Intercept: The point where the plot intersects the real axis at high frequencies represents the bulk ohmic resistance (R_s), including electrolyte and contact resistance.
 - Semicircle(s): The semicircle(s) in the mid-frequency range relate to the charge-transfer resistance (R_{ct}) and double-layer capacitance at the electrode-electrolyte interface. The diameter of the semicircle corresponds to R_{ct} .
 - Low-Frequency Tail: The sloping line at low frequencies (Warburg impedance) is characteristic of diffusion processes within the electrodes.[\[19\]](#)

Data Presentation

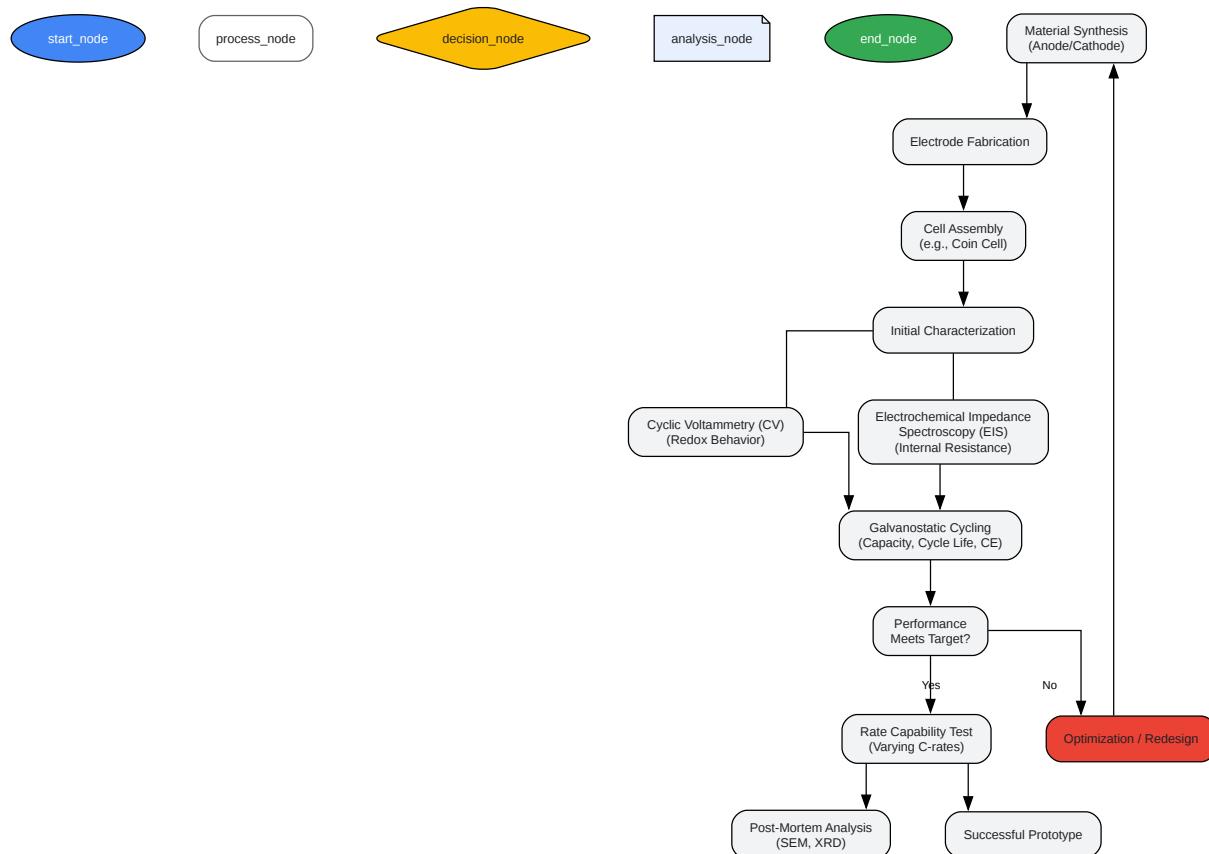
Quantitative data should be summarized for clear comparison.

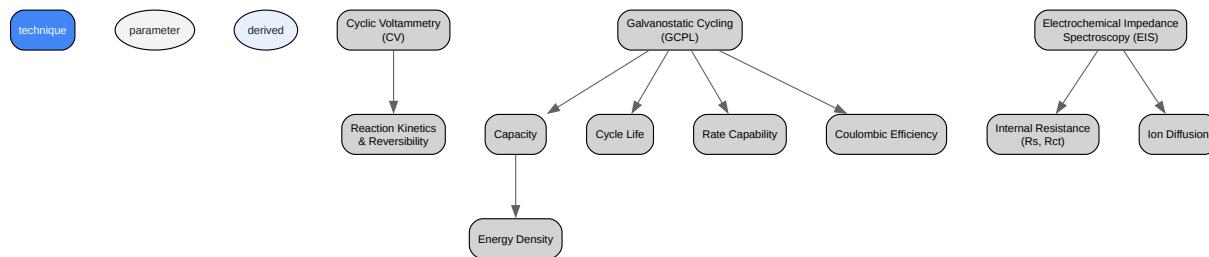
Table 1: Typical Performance Parameters of Ni-Zn Batteries

Parameter	Typical Value Range	Source
Nominal Voltage	1.6 - 1.7 V	[1][6]
Specific Energy	70 - 90 Wh/kg	[5]
Cycle Life (at 80% DOD)	200 - 900 cycles	[1][6]
Operating Temperature	-20°C to 65°C	[2][12]
Self-Discharge	<40% capacity loss after 28 days	[6]
Coulombic Efficiency	>98%	[5]

Visualization of Workflows and Relationships

Diagrams created using Graphviz help to visualize the logical flow of experiments and the relationships between different characterization techniques.

[Click to download full resolution via product page](#)**Caption:** Experimental workflow for Ni-Zn battery evaluation.



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Caption: Relationship between techniques and performance parameters.

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